

physical characteristics of 5-Bromo-2-ethylaniline

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Compound of Interest

Compound Name: 5-Bromo-2-ethylaniline

Cat. No.: B1292103

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An In-depth Technical Guide to the Physicochemical Properties of **5-Bromo-2-ethylaniline**

This guide provides a comprehensive overview of the physical, chemical, and safety characteristics of **5-Bromo-2-ethylaniline** (CAS: 14922-91-9), a key halogenated aniline derivative. Designed for researchers, medicinal chemists, and process development scientists, this document synthesizes critical data with practical insights to support its effective use in advanced chemical synthesis.

Core Identification and Structural Elucidation

5-Bromo-2-ethylaniline is an aromatic amine whose structure is characterized by an aniline core substituted with an ethyl group at the 2-position and a bromine atom at the 5-position.^[1] This specific arrangement of an electron-donating group (ethyl) and an electron-withdrawing, yet sterically significant, halogen (bromine) imparts a unique reactivity profile, making it a valuable intermediate in the synthesis of complex organic molecules, particularly within the pharmaceutical and agrochemical industries.^{[2][3]}

The first step in utilizing any chemical intermediate is unequivocal identification. The structure below is the definitive representation of **5-Bromo-2-ethylaniline**.

Caption: 2D Chemical Structure of **5-Bromo-2-ethylaniline**.

Physicochemical Properties: A Comparative Summary

For ease of reference and comparison, the core physical and chemical properties of **5-Bromo-2-ethylaniline** are summarized in the table below. These values are critical for designing reaction conditions, purification strategies, and safe handling procedures.

Property	Value	Source(s)
CAS Number	14922-91-9	[4][5][6][7]
Molecular Formula	C ₈ H ₁₀ BrN	[1][4][5][6]
Molecular Weight	200.08 g/mol	[1][4][6][7]
Appearance	Light yellow liquid	[8]
Purity	Typically ≥97%	[4][7]
Storage Temperature	2-8°C recommended for long-term storage	[9]
InChI Key	LSDOCARYQOKKKP-UHFFFAOYSA-N	[1][9]
SMILES	<chem>CCC1=C(C=C(C=C1)Br)N</chem>	[1][6]

In-Depth Analytical Characterization

The identity and purity of **5-Bromo-2-ethylaniline** must be confirmed using standard analytical techniques before its use in any synthesis. Spectroscopic data provides an unassailable fingerprint of the molecular structure.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for the structural elucidation of organic molecules. For **5-Bromo-2-ethylaniline**, both ¹H NMR and ¹³C NMR spectra provide characteristic signals that confirm the arrangement of protons and carbon atoms. While specific spectral data is available from suppliers, the expected regions for proton signals would include aromatic

protons, the ethyl group's methylene ($-\text{CH}_2$) and methyl ($-\text{CH}_3$) protons, and the amine ($-\text{NH}_2$) protons.

Mass Spectrometry (MS)

Mass spectrometry is used to determine the molecular weight and fragmentation pattern. The presence of bromine is readily identified by a characteristic isotopic pattern (^{79}Br and ^{81}Br in ~1:1 ratio), resulting in two molecular ion peaks (M and M+2) of nearly equal intensity. This provides definitive evidence of a monobrominated compound.

Workflow for Physicochemical Characterization

The logical flow for confirming the identity and purity of an incoming sample of an intermediate like **5-Bromo-2-ethylaniline** is crucial for quality control in a research and development setting.



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Caption: Standard workflow for the quality control and characterization of chemical intermediates.

Safety, Handling, and Storage

As with all aniline derivatives, particularly halogenated ones, **5-Bromo-2-ethylaniline** must be handled with appropriate caution. The compound is classified as harmful and an irritant.

Hazard Identification

- Acute Toxicity: Harmful if swallowed, in contact with skin, or if inhaled.[10]
- Skin Irritation: Causes skin irritation.[10]
- Eye Irritation: Causes serious eye irritation.[10]
- Respiratory Irritation: May cause respiratory irritation.[10]

Recommended Handling Protocol

A self-validating system of protocols ensures operator safety and experimental integrity.

- Engineering Controls: All handling of **5-Bromo-2-ethylaniline**, including weighing and transfers, must be conducted within a certified chemical fume hood to prevent inhalation of vapors.[11]
- Personal Protective Equipment (PPE):
 - Eye Protection: Chemical safety goggles and a face shield are mandatory.[12]
 - Hand Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile). Change gloves immediately if contamination occurs.[13]
 - Body Protection: A lab coat and, if handling larger quantities, a chemical-resistant apron should be worn.[13]
- Emergency Procedures: Ensure that an eyewash station and safety shower are immediately accessible and have been recently tested.[11] In case of exposure, rinse the affected area with copious amounts of water and seek immediate medical attention.[14]
- Spill Management: In the event of a spill, evacuate the area. Use an inert absorbent material to contain the spill. Do not allow the material to enter drains.[13]

Storage and Stability

- Conditions: Store in a tightly closed container in a cool, dry, and well-ventilated area.[13][14] Long-term storage at 2-8°C is recommended.[9]

- Incompatibilities: Keep away from strong oxidizing agents and acids.[\[11\]](#)
- Atmosphere: For optimal stability and to prevent degradation, it is advisable to store the compound under an inert atmosphere (e.g., nitrogen or argon).

Applications in Synthesis

5-Bromo-2-ethylaniline is not typically an end-product but rather a versatile building block. Its functional groups—the amine and the bromo-substituted aromatic ring—are reactive sites for a variety of chemical transformations. It serves as a key precursor in the synthesis of more complex molecules, finding utility in:

- Pharmaceuticals: As a crucial intermediate for active pharmaceutical ingredients (APIs). Halogenated anilines are common starting materials in the development of oncology and anti-inflammatory agents.[\[2\]](#)[\[3\]](#)
- Agrochemicals: Used in the synthesis of novel pesticides and herbicides.[\[2\]](#)
- Material Science: Employed in the creation of specialty organic compounds and polymers.[\[15\]](#)

The strategic placement of the bromo and ethyl groups allows for regioselective reactions, providing chemists with precise control over the construction of the target molecular architecture.

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